

Validating UNC1062 Target Engagement in Cells: A Comparative Guide

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Compound of Interest

Compound Name: *UNC1062*

Cat. No.: *B569205*

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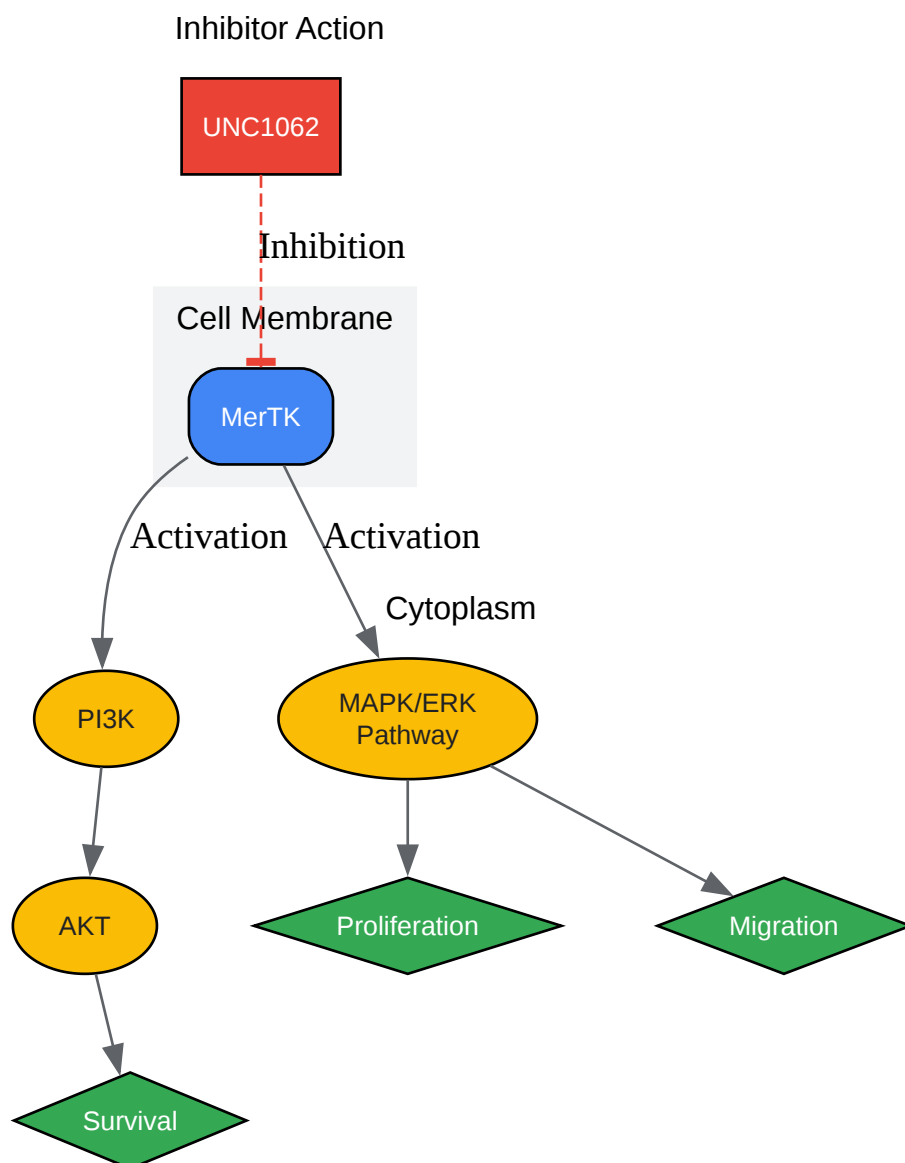
For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of methods to validate the cellular target engagement of **UNC1062**, a potent and selective inhibitor of the Mer receptor tyrosine kinase (MerTK). Dysregulation of MerTK signaling is implicated in various cancers, making it an attractive therapeutic target. Verifying that a small molecule like **UNC1062** directly interacts with its intended target within a cellular context is a critical step in preclinical drug development. This document outlines key experimental approaches, presents comparative data with other MerTK inhibitors, and provides detailed protocols for robust target validation.

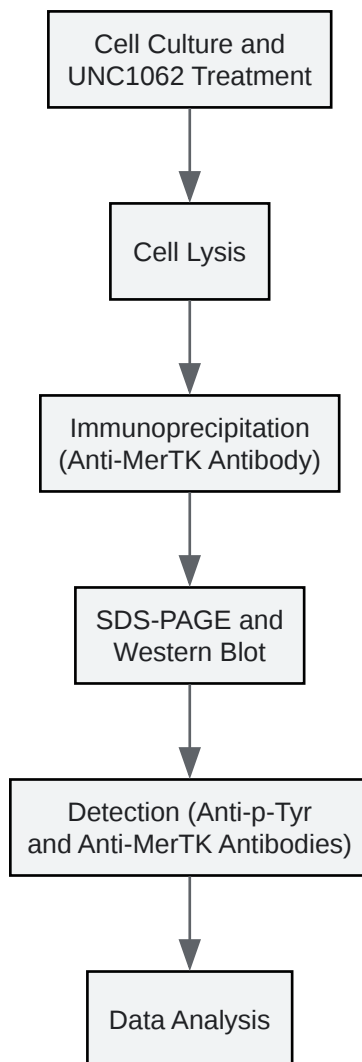
MerTK Signaling Pathway

UNC1062 exerts its effects by inhibiting the autophosphorylation of MerTK, which in turn blocks downstream signaling cascades that promote cell survival, proliferation, and migration. The following diagram illustrates the central role of MerTK in these pathways.

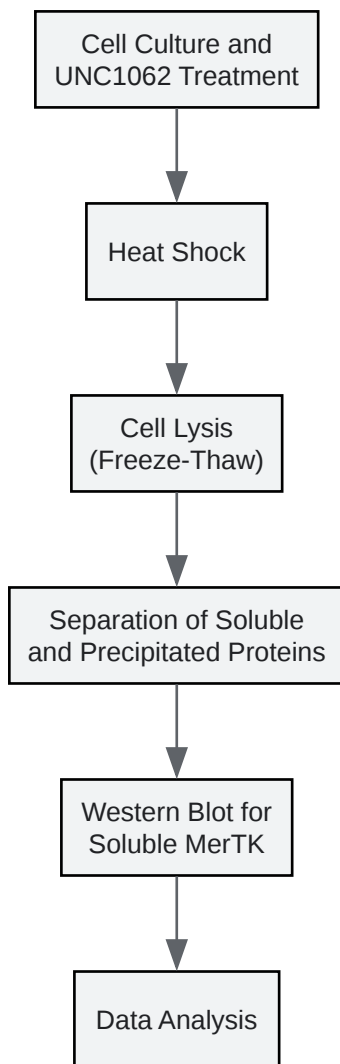
MerTK Signaling Pathway

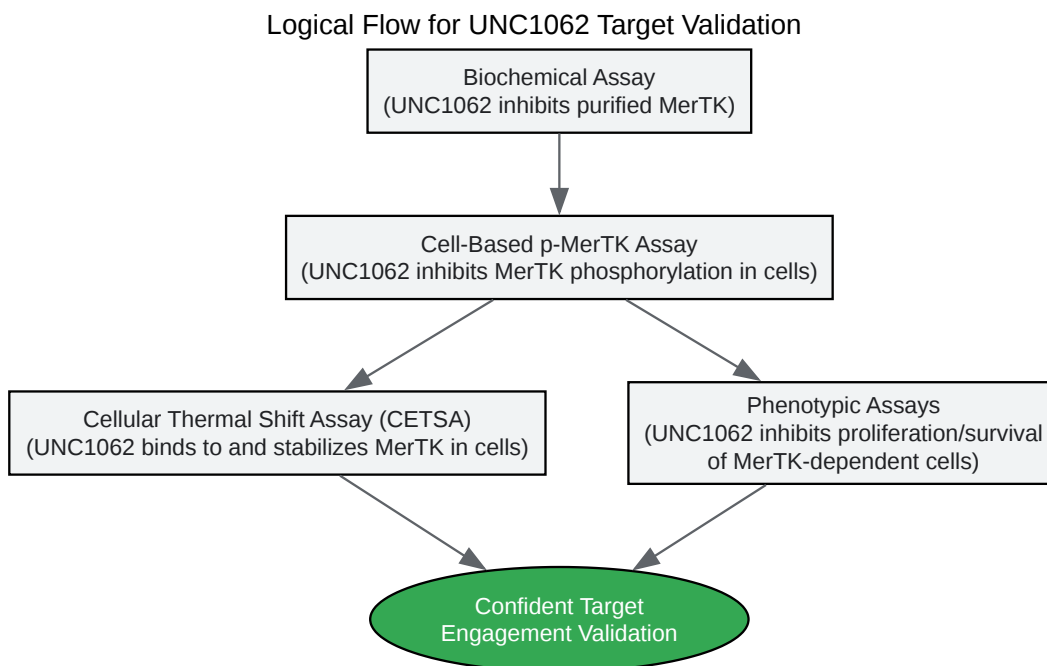


Phospho-MerTK IP-Western Blot Workflow



Cellular Thermal Shift Assay (CETSA) Workflow





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